

5-Ethyl-3,3,4-trimethylheptane chemical structure

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Compound of Interest

Compound Name: **5-Ethyl-3,3,4-trimethylheptane**

Cat. No.: **B14560231**

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An In-depth Technical Guide to **5-Ethyl-3,3,4-trimethylheptane**

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Ethyl-3,3,4-trimethylheptane**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed information on this branched alkane. This document summarizes key molecular identifiers, physicochemical properties, and presents a conceptual framework for its synthesis and analysis.

Chemical Identity and Properties

5-Ethyl-3,3,4-trimethylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane chain with an ethyl group at the fifth position and three methyl groups at the third and fourth positions.

Molecular Identifiers

Key identifiers for **5-Ethyl-3,3,4-trimethylheptane** are summarized in the table below. These are essential for database searches and regulatory documentation.

Identifier	Value
IUPAC Name	5-ethyl-3,3,4-trimethylheptane [1]
CAS Number	62198-73-6 [1]
Molecular Formula	C ₁₂ H ₂₆ [1]
InChI	InChI=1S/C12H26/c1-7-11(8-2)10(4)12(5,6)9-3/h10-11H,7-9H2,1-6H3 [1]
InChIKey	CUWOOQVXUDOHO-C-UHFFFAOYSA-N [1]
Canonical SMILES	CCC(CC)C(C)C(C(C)C)CC [1]

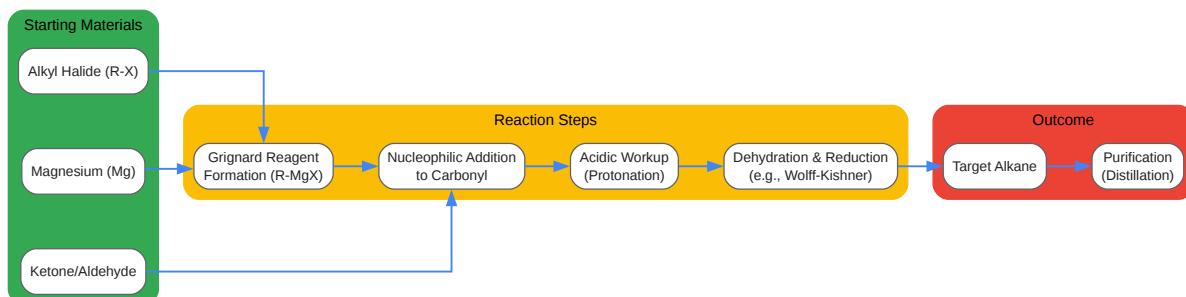
Physicochemical Data

The physical and chemical properties of a compound are critical for its application in research and development. The data available for **5-Ethyl-3,3,4-trimethylheptane** are presented below.

Property	Value	Source
Molecular Weight	170.33 g/mol	PubChem [1]
Boiling Point	199°C	ChemicalBook (Estimate) [2]
Melting Point	-50.8°C	ChemicalBook (Estimate) [2]
Density	0.7850 g/cm ³	ChemicalBook (Estimate) [2]
Refractive Index	1.4371	ChemicalBook (Estimate) [2]

Chemical Structure Visualization

The two-dimensional chemical structure of **5-Ethyl-3,3,4-trimethylheptane** is depicted below. This visualization clarifies the connectivity of the atoms and the arrangement of the substituent groups along the main heptane chain.



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References

- 1. 5-Ethyl-3,3,4-trimethylheptane | C12H26 | CID 53424857 - PubChem
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- 2. 3,3,4-trimethyl-5-ethylheptane [chemicalbook.com]
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